

A Researcher's Guide to Sourcing and Application of 2-(Tert-Butylthio)Benzaldehyde

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Compound of Interest

Compound Name: **2-(Tert-Butylthio)Benzaldehyde**

Cat. No.: **B1585761**

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This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of **2-(Tert-Butylthio)Benzaldehyde** (CAS No. 65924-65-4), a key chemical intermediate. The document details its commercial availability, requisite quality control measures, safe handling protocols, and its significance as a building block in synthetic chemistry.

Introduction to 2-(Tert-Butylthio)Benzaldehyde

2-(Tert-Butylthio)Benzaldehyde is an aromatic thioether and aldehyde, rendering it a versatile bifunctional molecule for organic synthesis. Its structure, featuring a benzaldehyde core with a bulky tert-butylthio group at the ortho position, presents unique steric and electronic properties. The aldehyde functional group serves as a reactive handle for a multitude of transformations, including nucleophilic additions, condensations, and oxidations, while the thioether moiety can be involved in various coupling reactions or be oxidized to sulfoxides and sulfones, further expanding its synthetic utility.^[1] These characteristics make it a valuable precursor in the synthesis of complex organic molecules, particularly within the pharmaceutical and fine chemical industries.^[2]

The strategic placement of the tert-butylthio group can influence the reactivity and conformation of the final products, a feature that is highly sought after in the rational design of new chemical entities. Its role as a building block is analogous to other substituted benzaldehydes, which are fundamental to creating a wide array of pharmaceuticals, from anticonvulsants to antimalarials.
^[2]

Commercial Sourcing and Supplier Overview

Procuring high-quality starting materials is a critical first step in any research and development workflow. **2-(Tert-Butylthio)Benzaldehyde** is available from several reputable chemical suppliers. When selecting a supplier, researchers must consider factors such as purity, available quantities, lead times, and the comprehensiveness of supporting documentation like Certificates of Analysis (CoA) and Safety Data Sheets (SDS).

Below is a comparative summary of major commercial suppliers for this compound.

Supplier	Product/Catalog Number	CAS Number	Purity	Available Quantities
Sigma-Aldrich (MilliporeSigma)	AABH93DE3B1C (via AA BLOCKS)	65924-65-4	97%	Contact for availability
Santa Cruz Biotechnology, Inc.	sc-263632	65924-65-4	Not specified	Contact for availability [3]
Gentaur Molecular Products	B30862 (via pfalslandbauer)	65924-65-4	Not specified	5 G

Note: Availability and product specifications are subject to change. It is imperative to contact the suppliers directly for the most current information and to request lot-specific documentation.

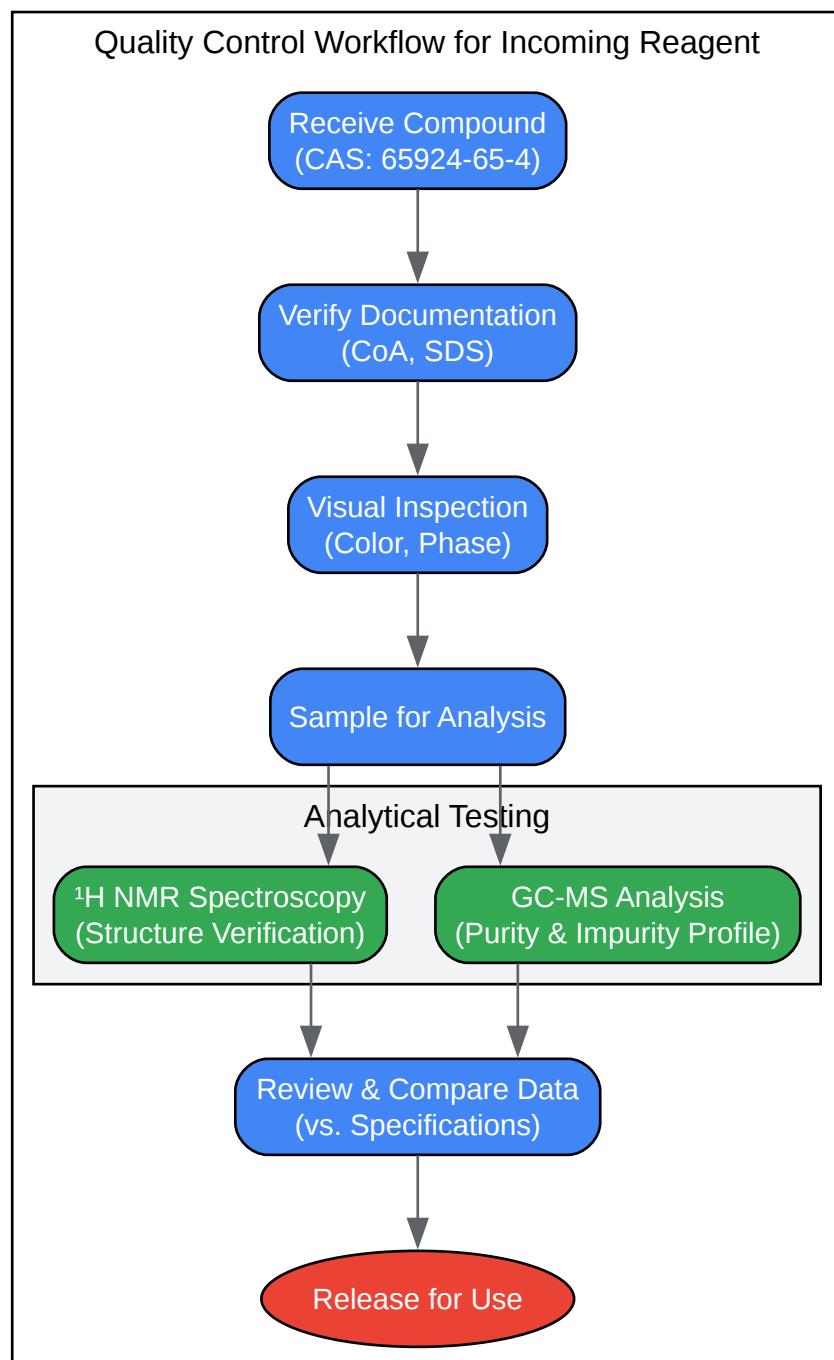
Physicochemical Properties and Specifications

Understanding the fundamental properties of **2-(Tert-Butylthio)Benzaldehyde** is essential for its proper handling, storage, and use in experimental design.

Property	Value	Source
CAS Number	65924-65-4	[4] [3]
Molecular Formula	C ₁₁ H ₁₄ OS	[4] [3]
Molecular Weight	194.3 g/mol	[4]
IUPAC Name	2-(tert-butylsulfanyl)benzaldehyde	[4]
Alternate Names	2-(tert-Butylmercapto)benzaldehyde	[3]
Purity	97% (Typical)	[4]
Appearance	Not specified (typically a liquid or low-melting solid)	
Storage Temperature	2-8°C	[1] [4]

Quality Control and Analytical Verification

Upon receipt of **2-(Tert-Butylthio)Benzaldehyde**, independent verification of its identity and purity is a cornerstone of good laboratory practice (GLP) and ensures the reliability of experimental outcomes. The following workflow outlines a standard procedure for quality control assessment.



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Caption: Standard QC workflow for incoming **2-(Tert-Butylthio)Benzaldehyde**.

Experimental Protocol: Analytical Verification

- Proton NMR (^1H NMR) Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure by identifying characteristic proton signals.
- Procedure:
 1. Dissolve a small sample (~5-10 mg) of the compound in a deuterated solvent such as chloroform-d (CDCl_3).[\[5\]](#)
 2. Add a small amount of an internal standard, like tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.0$ ppm).[\[5\]](#)
 3. Acquire the ^1H NMR spectrum.
- Expected Signals: The spectrum should be consistent with the structure. Key expected resonances include: a singlet for the aldehyde proton (CHO) typically found at a high chemical shift (δ 9-10 ppm), aromatic protons in the region of δ 7-8 ppm, and a sharp singlet for the nine equivalent protons of the tert-butyl group $[(\text{CH}_3)_3\text{C}]$ at a lower chemical shift (δ 1-1.5 ppm).[\[5\]](#) The integration of these peaks should correspond to a 1:4:9 ratio (aldehyde:aromatic:tert-butyl).

- Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Assessment
 - Objective: To determine the purity of the compound and identify any volatile impurities.
 - Procedure:
 1. Prepare a dilute solution of the sample in a volatile organic solvent (e.g., diethyl ether or ethyl acetate).
 2. Inject the sample into a GC-MS system equipped with a suitable capillary column (e.g., a non-polar HP-5MS column).[\[6\]](#)
 3. Run a temperature program to separate the components, for example: hold at 100°C for 5-10 minutes, then ramp at 5-10°C/min to 300°C.[\[6\]](#)
 4. Analyze the resulting chromatogram to determine the area percentage of the main peak, which corresponds to the purity.

5. Analyze the mass spectrum of the main peak to confirm the molecular weight (m/z = 194.3) and fragmentation pattern consistent with **2-(Tert-Butylthio)Benzaldehyde**.

Safety, Handling, and Storage

Adherence to strict safety protocols is non-negotiable when working with reactive chemical intermediates. The information provided in the Safety Data Sheet (SDS) is the primary source for hazard identification and mitigation.[7][8]

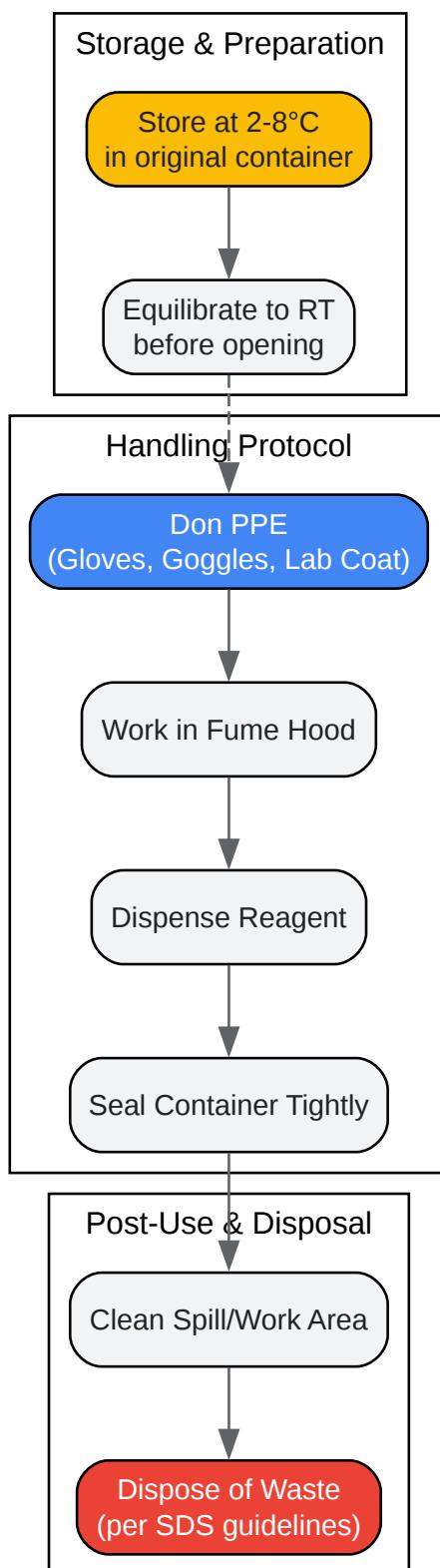
Key Hazards:

- Flammability: Combustible liquid. Keep away from heat, sparks, and open flames.[7][9]
- Toxicity: Harmful if swallowed or in contact with skin.[7][8]
- Irritation: Causes skin irritation.[7]
- Sensitization: May cause an allergic skin reaction or allergy/asthma symptoms if inhaled.[7]
- Aquatic Toxicity: Toxic to aquatic life.[7]

Protocol for Safe Handling and Storage

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[7]
- Ventilation: Handle the compound within a certified chemical fume hood to avoid inhalation of vapors.[9]
- Dispensing: Use caution when transferring the liquid. Avoid direct contact with skin and eyes. In case of contact, wash the affected area immediately with plenty of soap and water.
- Storage:
 - Store containers in a cool, dry, and well-ventilated area.
 - The recommended storage temperature is between 2-8°C.[4]

- Keep the container tightly sealed to prevent exposure to air and moisture, which could lead to degradation (e.g., oxidation of the aldehyde).
- Store away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Avoid release to the environment.[\[7\]](#)



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Caption: Recommended workflow for safe handling of **2-(Tert-Butylthio)Benzaldehyde**.

Applications in Research and Drug Development

Substituted benzaldehydes are foundational materials in medicinal chemistry.^[2] The unique thioether linkage in **2-(Tert-Butylthio)Benzaldehyde** makes it a precursor for compounds where a sulfur atom at the ortho position is desired. Such moieties are present in various biologically active molecules. Potential synthetic applications include:

- **Synthesis of Heterocycles:** The aldehyde can be condensed with amines or other nucleophiles to form Schiff bases, which can then undergo cyclization to produce sulfur-containing heterocyclic scaffolds like benzothiazines or related structures.^[10]
- **Modification of the Thioether:** The sulfur atom can be oxidized to a sulfoxide or sulfone, which dramatically alters the electronic and steric properties of the molecule, providing a route to analogues with different pharmacological profiles.
- **Directed Ortho-Metalation:** While the existing substitution pattern is set, understanding the principles of directed ortho-metallation is key to the synthesis of such compounds, where a directing group guides lithiation to the ortho position for subsequent reaction with an electrophile.^[11]

The development of novel synthetic routes to create derivatives of this compound is an active area of research, aimed at producing molecules with potential therapeutic value.^{[12][13]}

Conclusion

2-(Tert-Butylthio)Benzaldehyde is a specialized chemical reagent with significant potential for synthetic applications in drug discovery and materials science. Sourcing this compound from reliable commercial suppliers is the first step, which must be followed by rigorous in-house quality control to ensure the integrity of research data. By adhering to the stringent safety and handling protocols outlined in this guide, researchers can confidently and safely incorporate this versatile building block into their synthetic workflows, paving the way for the discovery of novel chemical entities.

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